

A Comparative Guide to the Validation of ALKBH5-IN-2 Target Engagement

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Compound of Interest

Compound Name: ALKBH5-IN-2

Cat. No.: B4071214

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This guide provides an objective comparison of **ALKBH5-IN-2** with other known inhibitors of ALKBH5, a key N6-methyladenosine (m6A) RNA demethylase implicated in various diseases, including cancer. The following sections detail the biochemical and cellular assays used to validate target engagement, presenting available data for a comparative analysis.

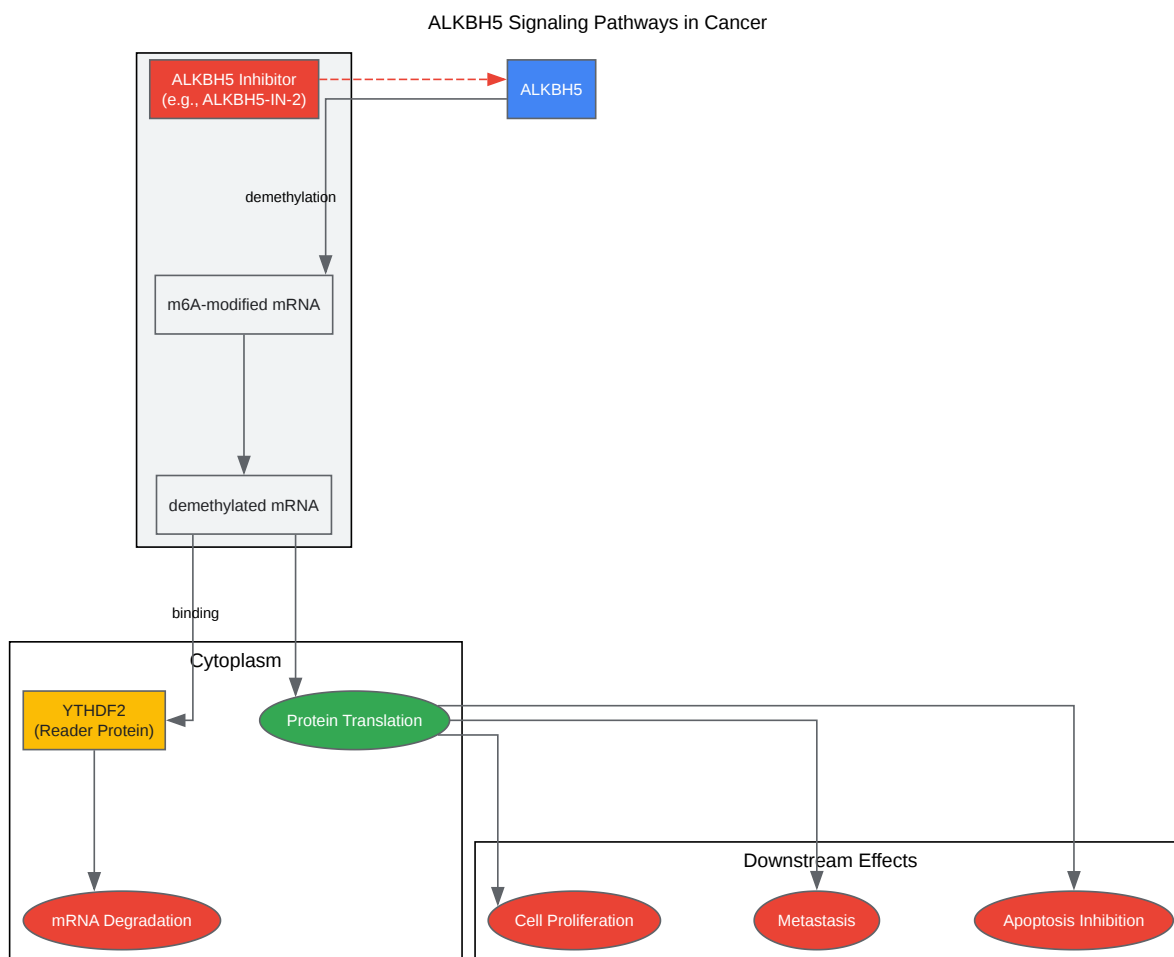
Introduction to ALKBH5 and its Inhibition

ALKBH5, or AlkB homolog 5, is an Fe(II)/ α -ketoglutarate-dependent dioxygenase that plays a crucial role in post-transcriptional gene regulation by removing the m6A modification from messenger RNA (mRNA). This demethylation activity influences mRNA stability, splicing, and translation, thereby affecting various cellular processes. Dysregulation of ALKBH5 has been linked to the progression of several cancers, making it a compelling target for therapeutic intervention. ALKBH5 inhibitors are small molecules designed to block the demethylase activity of the enzyme, leading to an increase in m6A levels and subsequent modulation of gene expression.

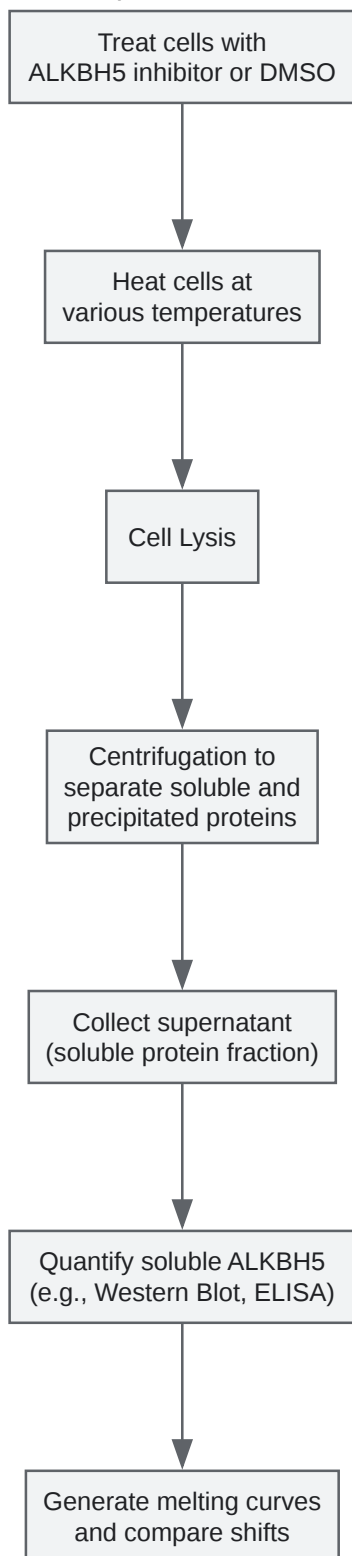
The validation of target engagement is a critical step in the development of ALKBH5 inhibitors. This process involves a series of in vitro and in-cell assays to confirm that the compound directly interacts with ALKBH5 and elicits the expected downstream biological effects.

ALKBH5 Signaling Pathway

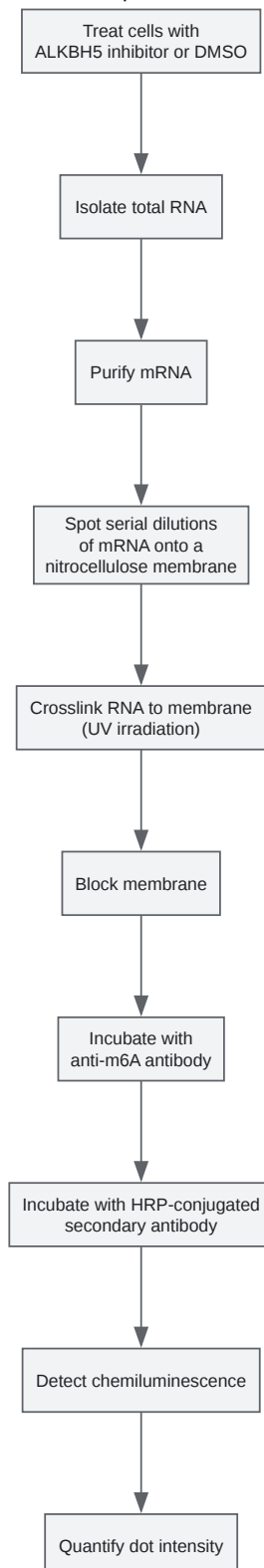
ALKBH5 is a central regulator in multiple signaling pathways. Its activity can influence cancer progression through various mechanisms, including the regulation of key oncogenes and tumor suppressors.



CETSA Experimental Workflow



m6A Dot Blot Experimental Workflow

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